

"4-Acetamido-2-aminobenzenesulfonic acid" molecular weight and formula

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Compound of Interest

Compound Name: 4-Acetamido-2-aminobenzenesulfonic acid

Cat. No.: B042591

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An In-depth Technical Guide on 4-Acetamido-2-aminobenzenesulfonic Acid

This guide provides essential physicochemical data for **4-Acetamido-2-aminobenzenesulfonic acid**, a compound of interest in various research and development applications. The information is presented to support the work of researchers, scientists, and drug development professionals.

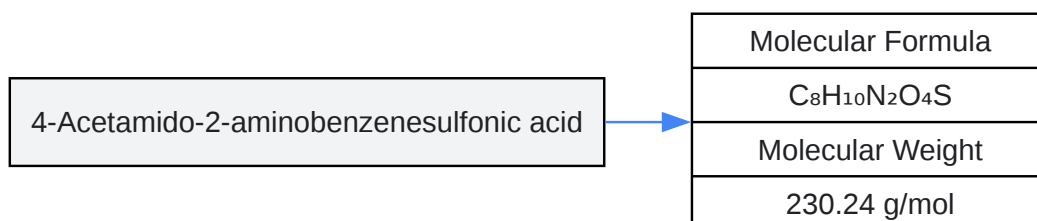
Physicochemical Properties

The fundamental molecular characteristics of **4-Acetamido-2-aminobenzenesulfonic acid** are summarized below. These properties are critical for a range of applications, including stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value
Molecular Formula	C ₈ H ₁₀ N ₂ O ₄ S[1][2][3][4]
Molecular Weight	230.24 g/mol [1][2][3][4]
CAS Registry Number	88-64-2[1][2]

Compound Identification and Properties

The following diagram illustrates the relationship between the compound's name and its key molecular identifiers.



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Caption: Logical relationship between the chemical name and its molecular formula and weight.

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